

# Application Notes and Protocols: Angiotensin II FAM-Labeled Binding Affinity Assay

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## Compound of Interest

Compound Name: *Angiotensin II human, FAM-labeled*

Cat. No.: *B12389314*

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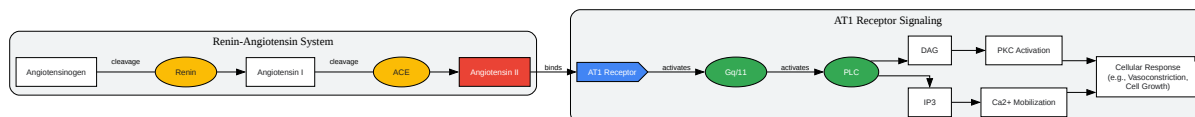
## Introduction

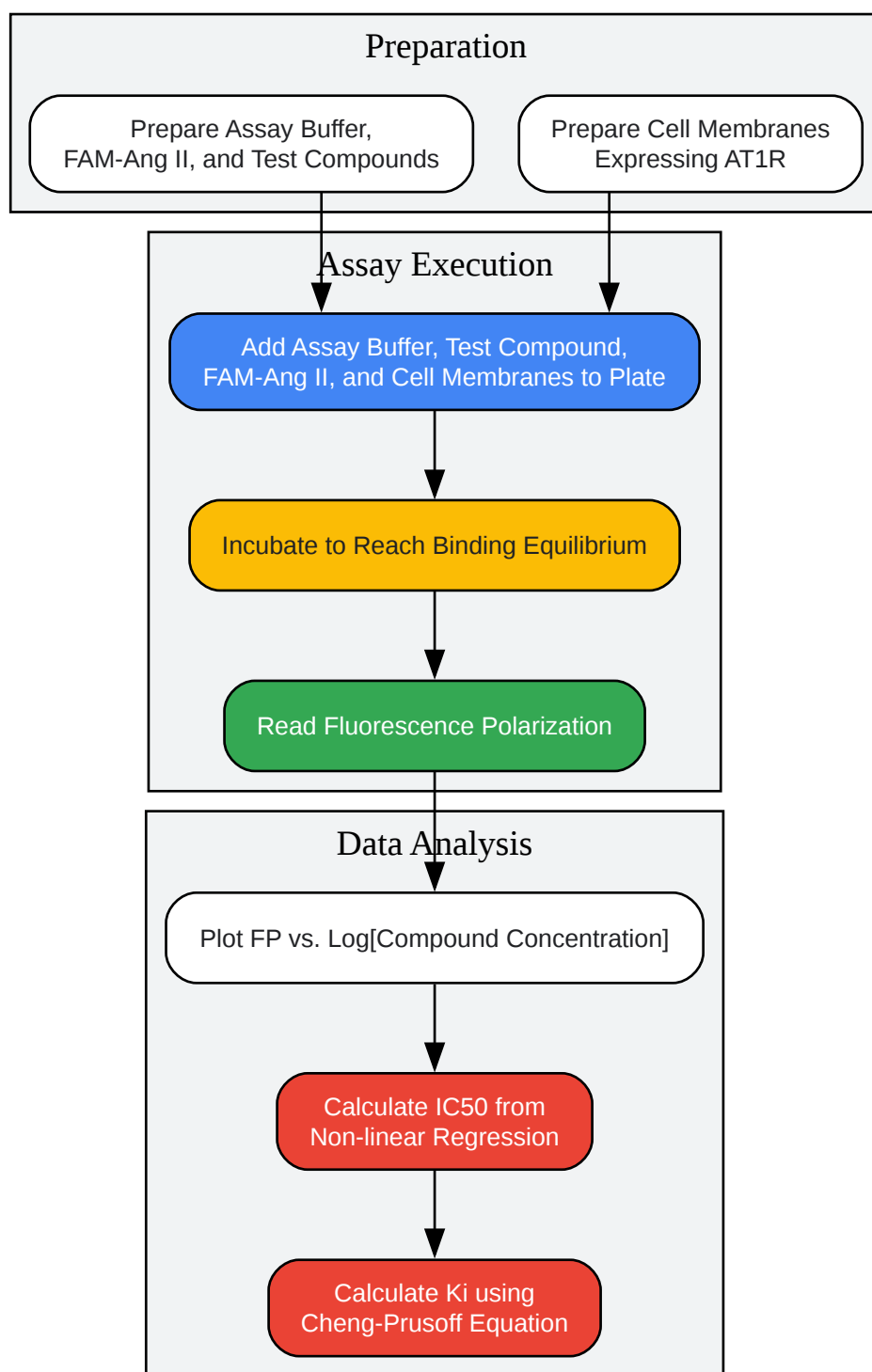
Angiotensin II (Ang II) is a crucial octapeptide hormone within the renin-angiotensin system (RAS) that plays a pivotal role in blood pressure regulation and cardiovascular homeostasis.[1][2] Its effects are primarily mediated through two G protein-coupled receptors (GPCRs), the Angiotensin II Type 1 Receptor (AT1R) and the Angiotensin II Type 2 Receptor (AT2R).[3][4][5] The AT1R is responsible for most of the well-known physiological and pathophysiological actions of Ang II, including vasoconstriction, inflammation, and cellular growth, making it a significant target for antihypertensive drugs.[3][5][6][7] Understanding the binding affinity of novel compounds to these receptors is fundamental for the development of new therapeutics.

This document provides a detailed protocol for a non-radioactive, fluorescence-based binding affinity assay using FAM (carboxyfluorescein)-labeled Angiotensin II. This assay offers a sensitive and high-throughput compatible alternative to traditional radioligand binding assays for characterizing the interaction of unlabeled test compounds with Angiotensin II receptors.[8][9][10] The protocol is designed for a competitive binding format, where the displacement of FAM-labeled Angiotensin II by a test compound is measured to determine the compound's binding affinity (IC<sub>50</sub>), from which the inhibition constant (K<sub>i</sub>) can be derived. A fluorescence polarization (FP) readout is a suitable method for this homogenous assay format.[11][12]

## Angiotensin II Signaling Pathway

Angiotensin II binding to the AT1 receptor initiates a cascade of intracellular signaling events. This process is complex and involves multiple pathways that contribute to the diverse physiological responses to Ang II.<sup>[3][6][13]</sup>





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